

Comprehensive Technical Guide: Synthesis of Mesdopetam L-Tartrate Salt

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Compound of Interest

Compound Name: Mesdopetam L-tartrate salt

Cat. No.: B14115119

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Executive Summary & Strategic Context

Mesdopetam (IRL790) is a novel dopamine D3 receptor antagonist with psychomotor stabilizing properties, currently in advanced clinical development for the treatment of Levodopa-induced dyskinesia (LIDs) in Parkinson's disease. Unlike traditional dopamine antagonists, Mesdopetam preferentially targets the D3 receptor over D2, aiming to modulate motor behavior without compromising the therapeutic efficacy of Levodopa.

For research and pharmaceutical applications, the L-tartrate salt (specifically the hemitartrate) is the preferred solid form due to its superior solubility, crystallinity, and stability profile compared to the free base or hydrochloride salts.

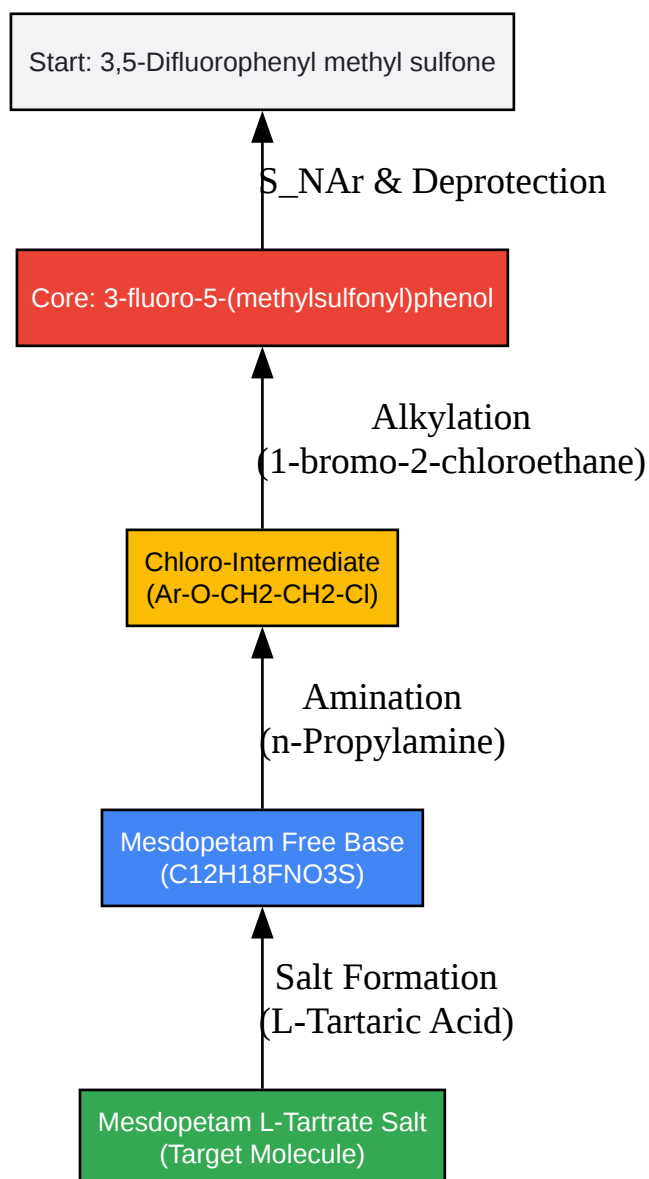
This guide provides a high-fidelity, step-by-step protocol for the chemical synthesis of Mesdopetam and its subsequent conversion to the pharmacologically relevant L-tartrate salt.

Retrosynthetic Analysis

The synthesis is designed to be convergent, minimizing impurity carryover. The molecule is dissected into three strategic components: the fluorinated sulfone core, the ethyl linker, and the propylamine tail.

Strategic Disconnection

- **Salt Formation:** The final step involves the precise crystallization of the free base with L-tartaric acid to form the hemitartrate.
- **C-N Bond Formation:** The propyl amine chain is introduced via nucleophilic substitution on an alkyl chloride intermediate.
- **Ether Linkage:** The ethyl linker is attached to the phenol core via Williamson ether synthesis.
- **Core Synthesis:** The 3-fluoro-5-(methylsulfonyl)phenol core is generated from 3,5-difluorophenyl methyl sulfone via a regioselective nucleophilic aromatic substitution (S_NAr).



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Caption: Retrosynthetic logic flow for Mesdopetam, moving from the target salt back to the difluoro starting material.

Experimental Protocols

Phase 1: Synthesis of the Core Phenol

Objective: Preparation of 3-fluoro-5-(methylsulfonyl)phenol. Rationale: Direct nucleophilic attack on the electron-deficient 3,5-difluorophenyl methyl sulfone allows for the introduction of a masked hydroxyl group.

Step 1.1: Benzyl Ether Formation

- Reagents: 3,5-Difluorophenyl methyl sulfone (1.0 eq), Benzyl alcohol (1.1 eq), Sodium Hydride (60% dispersion, 1.2 eq).
- Solvent: DMF (Anhydrous).
- Protocol:
 - Suspend NaH in anhydrous DMF at 0°C under nitrogen.
 - Dropwise add Benzyl alcohol. Stir for 30 min to form sodium benzyloxide.
 - Add 3,5-Difluorophenyl methyl sulfone dissolved in DMF.
 - Warm to room temperature and stir for 4–6 hours. Monitor by TLC/LCMS.
 - Quench: Pour into ice water. Extract with EtOAc.^[1]
 - Purification: Silica gel chromatography (Hexane/EtOAc).

Step 1.2: Debenzylation to Phenol

- Reagents: Benzyl ether intermediate, 10% Pd/C (10 wt%), Hydrogen gas (balloon).
- Solvent: Methanol/THF (1:1).

- Protocol:
 - Dissolve the benzyl ether in MeOH/THF.
 - Add Pd/C catalyst under argon.
 - Purge with H₂ and stir under H₂ atmosphere (1 atm) for 12 hours.
 - Filter through Celite to remove catalyst.
 - Concentrate to yield 3-fluoro-5-(methylsulfonyl)phenol.

Phase 2: Linker Attachment & Amination

Objective: Assembly of the full Mesdopetam skeleton.

Step 2.1: Alkylation (Ether Synthesis)

- Reagents: 3-fluoro-5-(methylsulfonyl)phenol (1.0 eq), 1-bromo-2-chloroethane (3.0 eq), K₂CO₃ (2.5 eq).
- Solvent: Acetonitrile (ACN).
- Protocol:
 - Combine phenol and K₂CO₃ in ACN.
 - Add 1-bromo-2-chloroethane.
 - Reflux (80°C) for 16 hours. The use of the bromo-chloro linker utilizes the higher reactivity of the bromide for the initial displacement.
 - Filter inorganic salts. Concentrate filtrate.
 - Yield: 2-(3-fluoro-5-methylsulfonylphenoxy)ethyl chloride.

Step 2.2: Amination (Mesdopetam Free Base)

- Reagents: Chloro-intermediate (1.0 eq), n-Propylamine (10.0 eq), NaI (0.1 eq - catalyst).

- Solvent: Ethanol or neat in a pressure vessel.
- Protocol:
 - Dissolve the chloro-intermediate in Ethanol.
 - Add excess n-propylamine and catalytic NaI (Finkelstein condition to accelerate reaction).
 - Heat in a sealed tube at 90°C for 24 hours.
 - Concentrate to remove excess amine and solvent.
 - Workup: Dissolve residue in DCM, wash with 1N NaOH (to ensure free base form), then Brine. Dry over MgSO₄.^[2]
 - Purification: Flash chromatography (DCM:MeOH:NH₄OH) to isolate Mesdopetam Free Base.

Phase 3: L-Tartrate Salt Formation (The Critical Step)

Objective: Crystallization of Mesdopetam Hemitartrate (2:1 Salt). Stoichiometry: 2 Moles Mesdopetam : 1 Mole L-Tartaric Acid.

- Reagents: Mesdopetam Free Base (1.0 eq), L-Tartaric Acid (0.5 eq).
- Solvent System: Ethanol (95%) / Water.
- Protocol:
 - Dissolve Mesdopetam Free Base (e.g., 10 g, 36.3 mmol) in Ethanol (100 mL) at 50°C.
 - Separately, dissolve L-Tartaric Acid (2.72 g, 18.15 mmol, 0.5 eq) in Water (10 mL).
 - Add the acid solution dropwise to the base solution at 50°C with vigorous stirring.
 - A thick precipitate may form; add Ethanol if necessary to maintain slurry fluidity.
 - Controlled Cooling: Cool the mixture to 20°C over 2 hours, then to 0–5°C for 4 hours.

- Filtration: Collect the white crystalline solid by vacuum filtration.
- Washing: Wash with cold Ethanol.
- Drying: Vacuum dry at 45°C for 24 hours.

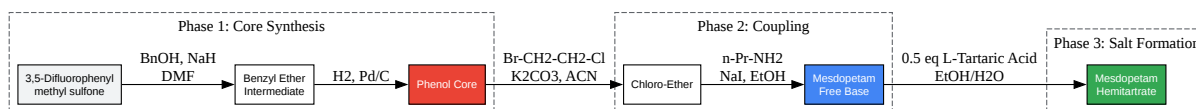
Analytical Characterization & QC

To ensure the synthesized material is suitable for research, it must meet the following criteria.

Test	Method	Acceptance Criteria
Identity	¹ H-NMR (DMSO-d ₆)	Consistent with structure. Key peaks: δ ~7.5 (Ar-H), ~3.2 (SO ₂ CH ₃), ~1.8 (propyl).
Stoichiometry	¹ H-NMR	Integration of Tartrate CH (singlet ~4.3 ppm) vs Drug Aromatic protons confirms 0.5 : 1 ratio.
Purity	HPLC (C18, ACN/H ₂ O)	> 99.0% Area.
Solid Form	XRPD	Crystalline pattern matching reference (distinct from free base).
Chirality	Chiral HPLC	Confirm use of L-Tartaric acid (if relevant for distinguishing from D-form).

Process Visualization

Reaction Workflow



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Caption: Step-by-step chemical transformation from starting sulfone to final salt.

Safety & Handling (MSDS Highlights)

- Mesdopetam: Potent D3 antagonist.[3][4] Handle in a fume hood with gloves. Avoid inhalation of dust.
- 1-Bromo-2-chloroethane: Alkylating agent. Potential carcinogen. Use extreme caution.
- n-Propylamine: Highly volatile, flammable, and corrosive. Keep away from ignition sources.

References

- Chemical Identity & Mechanism: Waters, S., et al. "Preclinical Pharmacology of amine (IRL790), a Novel Dopamine Transmission Modulator..." Journal of Pharmacology and Experimental Therapeutics, 2020.
- Salt Composition: IRLAB Therapeutics AB. "Mesdopetam (IRL790) - Dopamine D3 receptor antagonist." [3] IRLAB Pipeline Description.
- Patent Foundation (Salt & Process): European Patent Office. "Patent EP3976581B1: Salts of d3 receptor antagonists and process for their preparation." (Refers to the specific salt form protection).
- Phenol Synthesis Methodology: "Preparation of fluoromethyl phenyl sulfone and related intermediates." Organic Syntheses, Coll. Vol. 9, p.446. (Adapted for sulfone core synthesis).

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Sources

- 1. WO2007054668A1 - Synthesis of methylsulphonyl benzene compounds - Google Patents [patents.google.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. synvisionchem.com [synvisionchem.com]
- 4. Mesdopetam - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
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